

(E)-3-octene molecular weight and formula

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Compound of Interest

Compound Name: Oct-3-ene

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In-Depth Technical Guide: (E)-3-Octene

This technical guide provides a comprehensive overview of the chemical and physical properties of (E)-3-octene, including its molecular weight and formula. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document details experimental protocols for its synthesis and characterization and presents key data in a structured format.

Core Chemical Data

(E)-3-Octene, also known as trans-3-octene, is an unsaturated hydrocarbon with one double bond. Its chemical formula is C_8H_{16} , and it has a molecular weight of 112.2126 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#). The "(E)" designation in its name refers to the stereochemistry of the double bond, where the substituent groups are on opposite sides.

Physicochemical Properties

The following table summarizes the key physicochemical properties of (E)-3-octene.

Property	Value	Reference
Molecular Formula	C8H16	[1][2][3][4]
Molecular Weight	112.2126 g/mol	[1][2][3]
CAS Registry Number	14919-01-8	[1][2][3]
Density	0.718 g/mL at 25°C	[4][5]
Boiling Point	123°C	[4][5]
IUPAC Name	(E)-oct-3-ene	[1][2]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of (E)-3-octene are crucial for its application in research and development.

Synthesis of (E)-3-Octene via Wittig Reaction

The Wittig reaction is a widely used method for the synthesis of alkenes from aldehydes or ketones.[2][6] For the synthesis of (E)-3-octene, propanal and the appropriate phosphonium ylide can be utilized. Stabilized ylides generally favor the formation of (E)-alkenes.[1][5]

Materials:

- Triphenylphosphine
- 1-Bromopentane
- Strong base (e.g., n-butyllithium)
- Propanal
- Anhydrous diethyl ether or THF
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)

- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- **Preparation of the Phosphonium Salt:** In a round-bottom flask under an inert atmosphere, dissolve triphenylphosphine in anhydrous diethyl ether. Add 1-bromopentane dropwise to the solution with stirring. The phosphonium salt, pentyltriphenylphosphonium bromide, will precipitate out of the solution. The mixture is typically stirred at room temperature for several hours to ensure complete reaction. The resulting salt is then filtered, washed with ether, and dried.
- **Formation of the Ylide (Wittig Reagent):** Suspend the dried pentyltriphenylphosphonium bromide in anhydrous THF under an inert atmosphere. Cool the suspension in an ice bath. Add a strong base, such as n-butyllithium, dropwise to the suspension. The formation of the deep red or orange colored ylide indicates a successful reaction.
- **Wittig Reaction:** To the ylide solution, add propanal dropwise at a low temperature (e.g., 0 °C or below). The color of the ylide will fade as the reaction proceeds. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- **Work-up and Purification:** Quench the reaction by adding water. The organic layer is then separated, and the aqueous layer is extracted with ether. The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure. The crude product, a mixture of (E)- and (Z)-3-octene, is then purified by fractional distillation to isolate the (E)-isomer. The triphenylphosphine oxide byproduct is a solid and can often be removed by filtration or chromatography.

Characterization

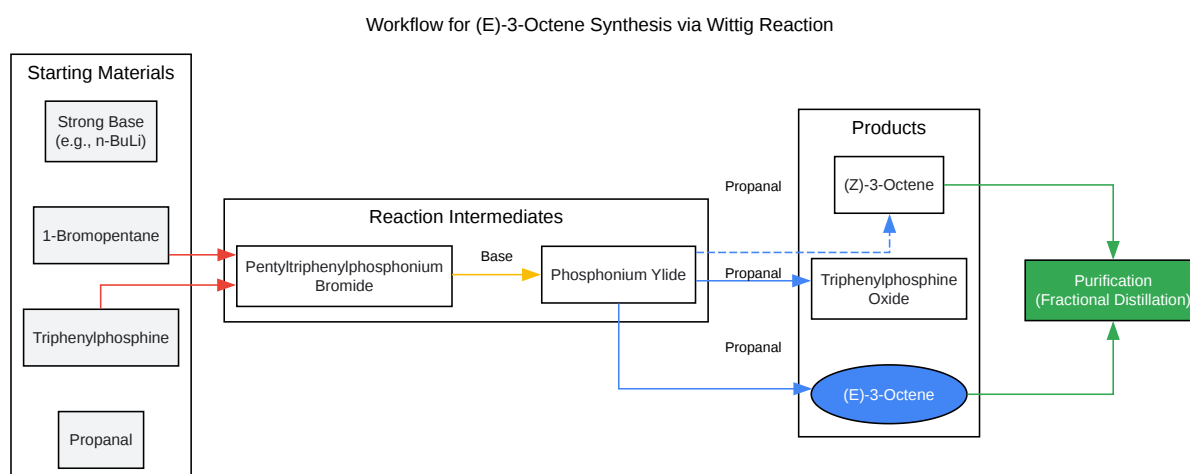
The identity and purity of the synthesized (E)-3-octene can be confirmed using various spectroscopic methods.

- **Gas Chromatography (GC):** To determine the purity and the ratio of (E) to (Z) isomers.
- **Infrared (IR) Spectroscopy:** The presence of the C=C double bond can be confirmed by a characteristic absorption band. For trans-alkenes, a strong band is typically observed around 960-970 cm^{-1} .

- Mass Spectrometry (MS): To confirm the molecular weight of the compound. The mass spectrum will show a molecular ion peak corresponding to the molecular weight of 3-octene ($m/z = 112$).
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to confirm the structure and stereochemistry of the double bond. The coupling constant (J-value) for the vinyl protons in the ^1H NMR spectrum can distinguish between the (E) and (Z) isomers.

Signaling Pathways and Logical Relationships

The following diagram illustrates the workflow for the synthesis of (E)-3-octene using the Wittig reaction.



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Caption: Wittig reaction workflow for (E)-3-octene synthesis.

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References

- 1. Wittig Reaction [organic-chemistry.org]
- 2. web.mnstate.edu [web.mnstate.edu]
- 3. 3-Octene, (E)- [webbook.nist.gov]
- 4. Solved Devise a synthesis of (E)-3-octene using one of the | Chegg.com [chegg.com]
- 5. Wittig reaction - Wikipedia [en.wikipedia.org]
- 6. 20.4. The Wittig reaction | Organic Chemistry II [courses.lumenlearning.com]
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